

Personal protective equipment for handling C.I. Mordant green 17

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Compound of Interest

Compound Name: *C.I. Mordant green 17*

Cat. No.: *B1143534*

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Essential Safety and Handling Guide for C.I. Mordant Green 17

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **C.I. Mordant Green 17**, an azo dye. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal. Note that **C.I. Mordant Green 17** is intended for research purposes only and is not for human consumption.[\[1\]](#)

Chemical Identification and Properties

C.I. Mordant Green 17 is a single azo class dye.[\[2\]](#)[\[3\]](#) It is a black-green uniform powder that is soluble in water, slightly soluble in alcohol, and insoluble in other organic solvents.[\[2\]](#)[\[3\]](#) There appears to be some inconsistency in the reported chemical information from different sources. Researchers should always refer to the safety data sheet (SDS) provided by their specific supplier for the most accurate information.

Property	Value	Source
C.I. Name	Mordant Green 17	[2] [3]
C.I. No.	17225	[2] [3]
Synonyms	Acid Mordant Green E, Acid Mordant Green F, Acid Mordant Green G, Acid Mordant Green GS	[2] [3]
Molecular Formula	C16H10N4Na2O10S2 or C16H13N4NaO3S	[1] [2] [3]
Molecular Weight	528.38 g/mol or 484.42 g/mol	[1] [2]
CAS Registry Number	6564-28-1 or 13301-33-2	[2] [4]

Operational Plan: Safe Handling of C.I. Mordant Green 17

Adherence to the following step-by-step procedures is critical to minimize risks associated with handling **C.I. Mordant Green 17**.

Engineering Controls and Personal Protective Equipment (PPE)

Proper ventilation is paramount to avoid the inhalation of fumes, especially when heating solutions.[\[5\]](#) All handling of **C.I. Mordant Green 17** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)

PPE Item	Specification	Rationale
Respiratory Protection	NIOSH-certified organic vapor/particulate respirator	To prevent inhalation of the dye powder, which can cause respiratory irritation.[7][8]
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes and airborne powder.[8][9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact with the dye and mordants.[5][7][8]
Protective Clothing	Laboratory coat or apron	To protect skin and clothing from stains and burns.[5][9]

Handling Procedures

- Weighing and Preparation: When working with the powdered form of the dye, wear a dust mask to protect your nasal passages, throat, and lungs.[5][7] Ensure there are no drafts in the workspace when measuring the powder to prevent it from becoming airborne.[5]
- Dissolving: When preparing solutions, add the powdered dye to the solvent slowly to avoid splashing.
- Heating: Use appropriate heat-resistant gloves when handling hot dye solutions.[5] Ensure pots and containers are on a stable surface to prevent spills.[5]
- General Hygiene: Avoid eating, drinking, or smoking in the laboratory area.[6] Wash hands thoroughly after handling the dye.[7] All equipment used for dyeing, such as pots, spoons, and measuring cups, should be dedicated to laboratory use and never used for food preparation.[6][9]

Storage

Store **C.I. Mordant Green 17** in a cool, dry place in a tightly closed, clearly labeled container. [8] Keep it out of reach of children and pets.[6][9]

Disposal Plan

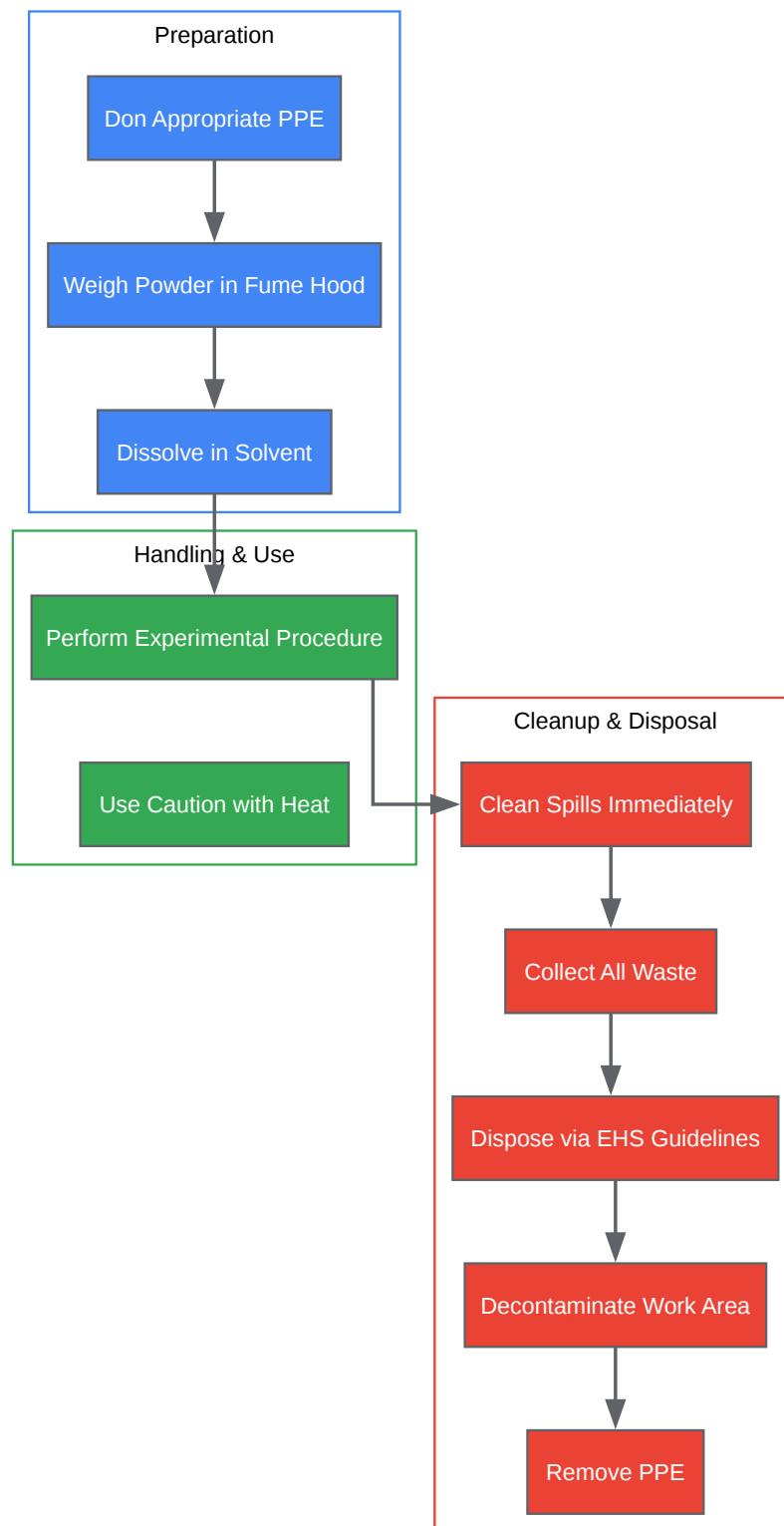
Proper disposal of **C.I. Mordant Green 17** and its waste is crucial to prevent environmental contamination. Increasing concentrations of dyes like Mordant Green 17 in surface and groundwater are a significant environmental concern.[10][11]

- Waste Collection: Collect all waste materials, including unused dye, contaminated solutions, and used PPE, in designated and clearly labeled waste containers.
- Disposal Method: Waste material must be disposed of in accordance with national and local regulations. Do not discharge the dye or contaminated water into drains, surface waters, or groundwater.[8] Contact your institution's environmental health and safety department for specific guidance on chemical waste disposal.
- Container Disposal: Handle uncleaned containers as you would the product itself.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **C.I. Mordant Green 17**, from initial preparation to final disposal.

Workflow for Safe Handling of C.I. Mordant Green 17

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Caption: Safe handling workflow for **C.I. Mordant Green 17**.

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